

An In-depth Technical Guide to the Synthesis and Characterization of O-Benzoylhydroxylamine

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Compound of Interest

Compound Name: O-Benzoylhydroxylamine

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Introduction

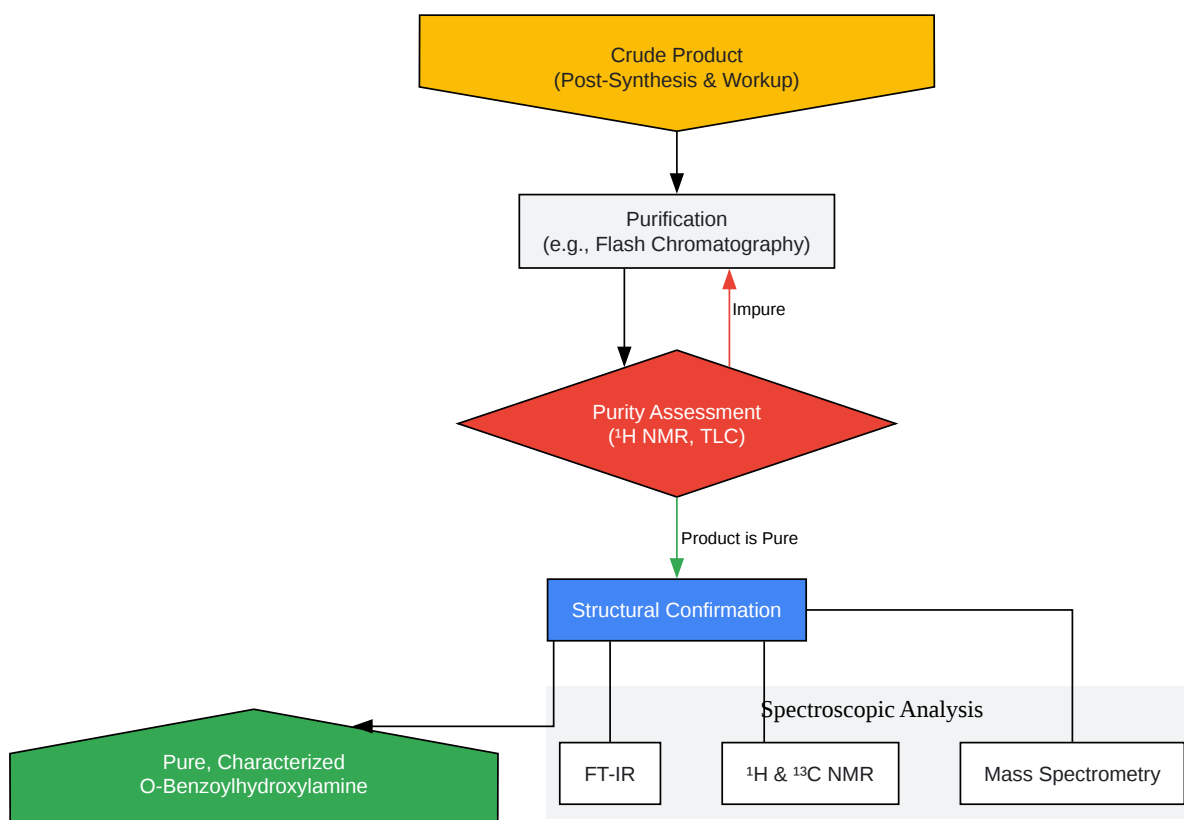
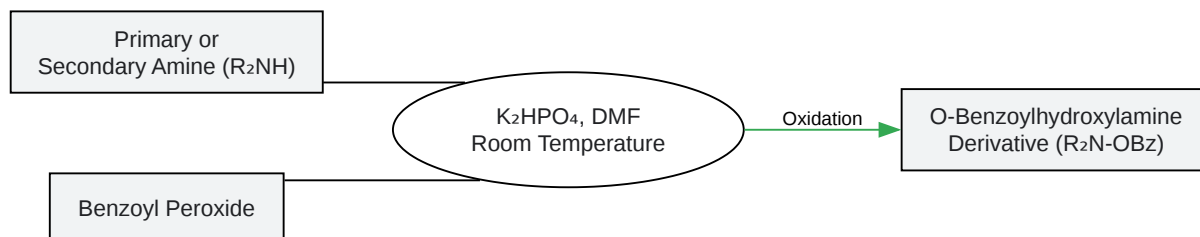
O-Benzoylhydroxylamine and its derivatives are versatile reagents in organic synthesis, serving as valuable precursors for the formation of carbon-nitrogen bonds.[1][2] They are particularly prominent as electrophilic aminating agents in transition metal-catalyzed reactions and as precursors for alkyl nitrenes.[2][3] This guide provides a comprehensive overview of the synthesis and detailed characterization of **O-benzoylhydroxylamine**, offering structured data, experimental protocols, and visual workflows to support research and development in chemistry and drug discovery.

Synthesis of O-Benzoylhydroxylamine

The synthesis of **O-benzoylhydroxylamine** derivatives is most commonly achieved through the benzoyloxylation of primary or secondary amines using benzoyl peroxide. An alternative pathway involves the reaction of hydroxylamine with a suitable benzoylating agent.

A prevalent and efficient method involves the use of benzoyl peroxide in the presence of a mild base, such as dipotassium hydrogen phosphate (K_2HPO_4), in a polar aprotic solvent like N,N-dimethylformamide (DMF).[4][5] This approach offers good yields and proceeds under ambient conditions.

Synthesis Pathway



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